

# A Technical Guide to Tridecylamine: Molecular Weight, Formula, and Properties

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## Compound of Interest

Compound Name: *Tridecylamine*

Cat. No.: *B1585788*

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**Tridecylamine**, also known as 1-aminotridecane, is an aliphatic amine with a 13-carbon chain. [1] This guide provides a summary of its key chemical and physical properties, presented for researchers, scientists, and professionals in drug development.

## Core Chemical Data

The fundamental properties of **tridecylamine** are its molecular weight and chemical formula.

- Molecular Formula:  $C_{13}H_{29}N$  [2]
- Molecular Weight: 199.38 g/mol [2][3][4][5]

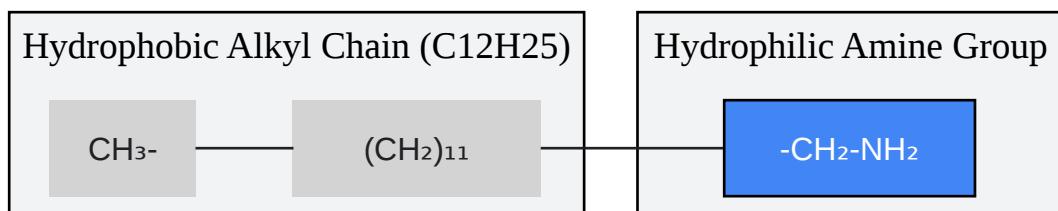
## Physicochemical Properties

A summary of the key quantitative data for **tridecylamine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>29</sub> N	[2]
Molecular Weight	199.38 g/mol	[2][3][4][5]
CAS Number	2869-34-3	[2]
Melting Point	27.40 °C to 32 °C	[3][6]
Boiling Point	265 °C to 275.80 °C	[3][6]
Flash Point	> 110 °C (> 230 °F)	[3][6]
Vapor Pressure	0.005 mmHg @ 25 °C (estimated)	[6]

## Chemical Structure and Visualization

**Tridecylamine** consists of a thirteen-carbon alkyl chain attached to an amine group.[1] This structure gives it amphiphilic properties, meaning it has both hydrophilic (the amine head) and hydrophobic (the alkyl tail) characteristics.



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Caption: Simplified structure of **Tridecylamine**.

## Applications in Research and Development

**Tridecylamine** serves as a versatile building block in chemical synthesis.[1] It is used in the preparation of:

- Alkylated 1,2,4-triazoles which act as bridging ligands in the formation of polymeric iron(II) species.[1][3]
- Amphiphilic molecules such as N-tridecyl- $\beta$ -hydroxypropionic acid amide (THPA) and N-( $\beta$ -hydroxyethyl)tridecanoic acid amide (HETA).[3]
- It also acts as a ligand in the synthesis of palladium-based catalysts.[1][3]

## Methodological Note

The determination of fundamental physicochemical properties such as molecular weight, melting point, and boiling point involves standard analytical techniques. For instance, molecular weight is confirmed by mass spectrometry, while melting and boiling points are determined using calorimetry and distillation apparatus, respectively. Detailed experimental protocols for these well-established methods are available in standard organic chemistry laboratory manuals and are not reiterated here. The concept of signaling pathways is not applicable to a simple molecule like **tridecylamine**, as it describes complex biological communication cascades.

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## References

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